

# A Comparative Study of BBO and LBO for Optical Parametric Oscillators

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## Compound of Interest

Compound Name: Barium metaborate

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In the realm of nonlinear optics, the choice of crystal is paramount to the success of applications such as optical parametric oscillators (OPOs). Beta-Barium Borate (BBO) and Lithium Triborate (LBO) are two of the most prominent nonlinear crystals utilized in OPOs, each possessing a unique set of properties that make it suitable for different operational regimes. This guide provides a detailed comparison of BBO and LBO for OPO applications, supported by experimental data, to aid researchers, scientists, and drug development professionals in selecting the optimal crystal for their specific needs.

## Properties and Performance Comparison

BBO is renowned for its large nonlinear coefficient and broad tuning range, making it a versatile choice for generating a wide spectrum of wavelengths.<sup>[1][2]</sup> In contrast, LBO is distinguished by its high damage threshold and small walk-off angle, rendering it ideal for high-power and high-efficiency applications.<sup>[3]</sup>

## General Properties

A summary of the key optical and physical properties of BBO and LBO is presented in the table below.

Property	BBO (Beta-Barium Borate)	LBO (Lithium Triborate)	Reference(s)
Transparency Range	190 nm - 3500 nm	160 nm - 2600 nm	<a href="#">[2]</a> <a href="#">[4]</a>
Nonlinear Coefficient (d <sub>eff</sub> )	High (~2.0 pm/V for SHG of 1064 nm)	Moderate (~0.85 pm/V for SHG of 1064 nm)	<a href="#">[1]</a> <a href="#">[4]</a>
Damage Threshold	High	Very High	<a href="#">[3]</a>
Walk-off Angle	Large	Small	<a href="#">[1]</a> <a href="#">[3]</a>
Hygroscopic Nature	Slightly hygroscopic	Non-hygroscopic	<a href="#">[1]</a>
Thermal Acceptance	Wide	Narrow	<a href="#">[2]</a>

## Optical Parametric Oscillator Performance

The performance of BBO and LBO in OPOs is highly dependent on the pump conditions and cavity design. The following tables summarize experimental data from various studies.

### BBO OPO Performance Data

Pump Wavelength (nm)	Pulse Duration	Tuning Range (nm)	Max. Conversion Efficiency	Max. Output Power/Energy	Reference(s)
355	nanosecond	409.81 - 581.87 (signal)	-	2.17 W	<a href="#">[5]</a>
355	nanosecond	410 - 2500	>25%	-	<a href="#">[6]</a>
532	75 ps	680 - 2400	up to 30%	1.6 MW (peak power)	<a href="#">[7]</a>
355	nanosecond	430 - 2000	>18%	>100 mJ	<a href="#">[7]</a>

### LBO OPO Performance Data

Pump Wavelength (nm)	Pulse Duration	Tuning Range (nm)	Max. Conversion Efficiency	Max. Output Power/Energy	Reference(s)
532	nanosecond	778 - 1036 (signal)	52% (signal only)	9.4 W (signal)	[8]
355	30 ps	415.9 - 482.6	32.7% (pump-to-signal)	4.8 mJ (pump energy)	[9][10]
530	4.4 ps	651 - 1040 (signal)	-	3.7 W (signal), 1.8 W (idler)	[11]
355	nanosecond	540 - 1030	>30%	-	[9]

## Experimental Protocols

The characterization of BBO and LBO in an OPO typically involves a setup consisting of a pump laser, the OPO cavity containing the nonlinear crystal, and diagnostic equipment.

A representative experimental setup includes:

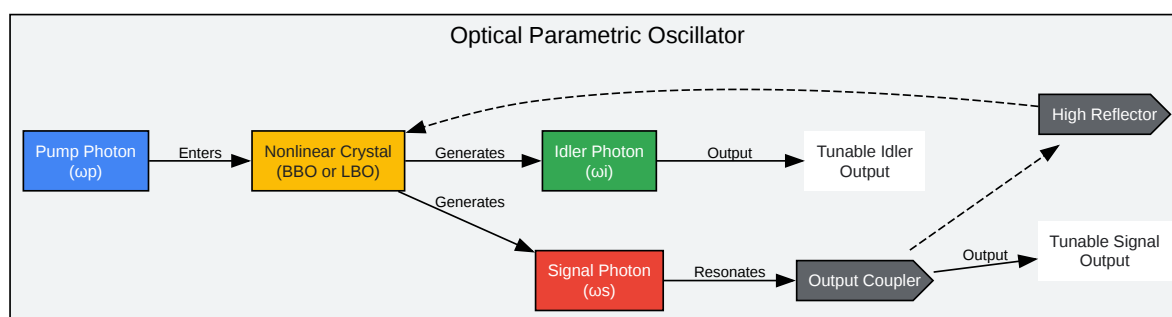
- **Pump Laser:** A Q-switched Nd:YAG laser is frequently used, often with second (532 nm) or third (355 nm) harmonic generation to pump the OPO.[5][7][8] The pump beam is shaped and focused into the nonlinear crystal.
- **OPO Cavity:** A resonant cavity is formed by two or more mirrors. The cavity can be linear or a ring configuration.[11] The mirrors are coated to be highly reflective at either the signal or idler wavelength (singly resonant) or both (doubly resonant). The nonlinear crystal (BBO or LBO) is placed at the focal point of the pump beam within the cavity. The crystal is often mounted on a rotation stage for angle tuning or in an oven for temperature tuning.[5][11]
- **Output Coupling:** One of the cavity mirrors is partially transmissive at the resonated wavelength to act as an output coupler.

- **Diagnostics:** The output signal and idler beams are separated using dichroic mirrors or prisms. Their power/energy is measured with power/energy meters, the wavelength is analyzed with a spectrometer, and the pulse duration can be measured with an autocorrelator.

For a specific example, in a high-power nanosecond LBO OPO, a 50-mm-long LBO crystal was used in a non-critically phase-matched configuration.[8] The OPO was pumped by a 532 nm laser, and the output wavelength was tuned by changing the temperature of the LBO crystal.[8] In a high-power BBO OPO experiment, a BBO crystal was pumped by a 355 nm laser, and the crystal was heated to mitigate color center formation at high pump powers.[5] Wavelength tuning was achieved by rotating the crystal.[5]

## Visualizations

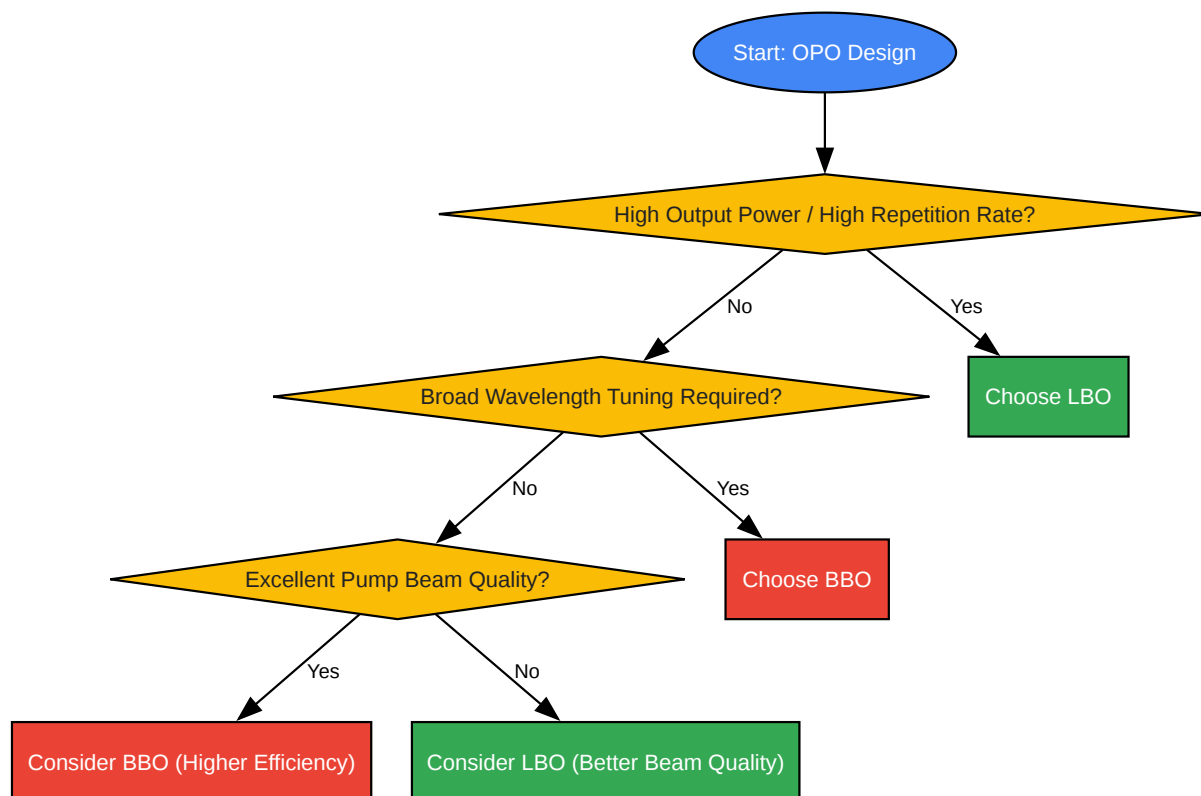
### Optical Parametric Oscillation Process



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Caption: The process of optical parametric oscillation.

### Decision Guide: BBO vs. LBO for OPOs



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Caption: Decision flowchart for selecting between BBO and LBO.

## Conclusion

The selection between BBO and LBO for an optical parametric oscillator is a trade-off between several key performance parameters. BBO is the preferred crystal when a broad tuning range and high nonlinear conversion are the primary requirements, particularly with moderate pump powers. Its larger nonlinear coefficient allows for efficient operation even with shorter crystal lengths.[12] However, its relatively lower damage threshold and larger walk-off angle must be considered.

LBO, with its superior damage threshold and minimal walk-off, is the crystal of choice for high-power, high-repetition-rate OPOs where long-term stability and excellent beam quality are critical.[3][8] While its nonlinear coefficient is smaller than that of BBO, this can be

compensated for by using longer crystals, which is feasible due to the small walk-off.[8] The choice is also influenced by the pump laser characteristics; LBO's larger angular acceptance makes it more forgiving to pump lasers with less than perfect beam quality.[3] Ultimately, a careful consideration of the specific application requirements will guide the optimal selection between these two versatile nonlinear crystals.

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